

Application Note: Quantitative Analysis of Isopropylmalonic Acid by LC-MS/MS

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Compound of Interest

Compound Name: *Isopropylmalonic acid*

CAS No.: 601-79-6

Cat. No.: B1293513

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Introduction

Isopropylmalonic acid is a dicarboxylic acid that plays a role in leucine metabolism. Accurate and sensitive quantification of **isopropylmalonic acid** in biological matrices is crucial for various research areas, including metabolic studies and drug development. This application note presents a robust and reliable method for the quantitative analysis of **isopropylmalonic acid** using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The method described herein is suitable for the analysis of **isopropylmalonic acid** in complex biological samples, offering high selectivity and sensitivity.

Experimental Protocols

Materials and Reagents

- **Isopropylmalonic acid** standard (Sigma-Aldrich)
- **Isopropylmalonic acid**-¹³C₃,¹⁵N (internal standard, IS)

- Acetonitrile (LC-MS grade, Fisher Scientific)
- Methanol (LC-MS grade, Fisher Scientific)
- Formic acid (LC-MS grade, Fisher Scientific)
- Water (Milli-Q or equivalent)
- Human plasma (or other relevant biological matrix)

Sample Preparation

A protein precipitation method is employed for the extraction of **isopropylmalonic acid** from plasma samples.

- Thaw Samples: Allow plasma samples, calibration standards, and quality control samples to thaw at room temperature.
- Spike Internal Standard: To 100 μL of each sample, add 10 μL of internal standard working solution (1 $\mu\text{g}/\text{mL}$ in 50:50 methanol:water).
- Protein Precipitation: Add 400 μL of cold acetonitrile to each sample.
- Vortex: Vortex the samples for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifugation: Centrifuge the samples at 13,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.[1]
- Transfer Supernatant: Carefully transfer the supernatant to a clean 1.5 mL tube.
- Evaporation: Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried extract in 100 μL of the initial mobile phase (95:5 Water:Acetonitrile with 0.1% Formic Acid).
- Transfer to Autosampler Vials: Transfer the reconstituted samples to autosampler vials for LC-MS/MS analysis.

LC-MS/MS Conditions

Liquid Chromatography:



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Mass Spectrometry:



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Table 1: Multiple Reaction Monitoring (MRM) Transitions



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Data Presentation

The quantitative data for the analysis of **isopropylmalonic acid** is summarized in the following tables.

Table 2: Calibration Curve for **Isopropylmalonic Acid**



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Table 3: Precision and Accuracy



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Table 4: Recovery and Matrix Effect



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Visualizations



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Caption: Experimental workflow for the quantitative analysis of **isopropylmalonic acid**.



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Caption: Logical flow of the quantitative data analysis process.

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References

- [1. Sample Preparation Guidelines – Analytical Instrumentation Center – UW–Madison \[aic.sop.pharmacy.wisc.edu\]](#)
- [2. lcms.cz \[lcms.cz\]](#)
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